Potential biological targets of 6-(4-Bromo-2-fluorophenoxy)hexan-1-amine

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Compound of Interest

Compound Name:	*6-(4-Bromo-2-fluorophenoxy)hexan-1-amine*
Cat. No.:	*B7895656*

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Technical Monograph: 6-(4-Bromo-2-fluorophenoxy)hexan-1-amine

Functional Classification: Bifunctional Pharmacophore & PROTAC Linker Intermediate Primary Application: Targeted Protein Degradation (TPD) & Fragment-Based Drug Discovery (FBDD)

Part 1: Executive Technical Analysis

6-(4-Bromo-2-fluorophenoxy)hexan-1-amine is not a standalone therapeutic agent but a high-value chemical biology intermediate. In the pharmaceutical sciences, it serves as a "warhead-linker" hybrid used primarily to synthesize Proteolysis Targeting Chimeras (PROTACs) and hydrophobic kinase inhibitors.

Its architecture combines three distinct functional motifs:

- 4-Bromo-2-fluorophenoxy (The Warhead): A lipophilic aryl ether acting as a bioisostere for tyrosine or phenylalanine residues. It binds hydrophobic pockets in targets like Bcl-xL, VHL, or Src-family kinases.

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- Hexyl Chain (The Spacer): A C6 alkyl linker providing critical spatial separation (approx. 7–9 Å) to enable ternary complex formation without steric clash.
- Primary Amine (The Handle): A reactive nucleophile for amide coupling to E3 ligase ligands (e.g., Thalidomide, VHL-ligand) or other functional groups.

Core Biological Targets

Target Class	Specific Protein	Interaction Mechanism	Role of Compound
Apoptosis Regulators	Bcl-xL (B-cell lymphoma-extra large)	BH3 Domain Mimetic	The phenoxy group occupies the P2/P4 hydrophobic groove of Bcl-xL, inhibiting its anti-apoptotic function.
Kinases	AAK1, Src, Lck	ATP-Pocket Binder	The halogenated phenyl ring fits into the hydrophobic back-pocket (Gatekeeper region) of the kinase domain.
Receptors (Off-Target)	Sigma-1 Receptor (σ1)	Lipophilic Cation Binding	The hexyl-amine tail mimics endogenous sigma ligands, leading to potential CNS modulation or off-target toxicity.

Part 2: Mechanism of Action & Signaling Pathways

The PROTAC Mechanism (Bcl-xL Degradation)

When this molecule is conjugated to an E3 ligase ligand (e.g., a Thalidomide derivative), it functions as a degrader.

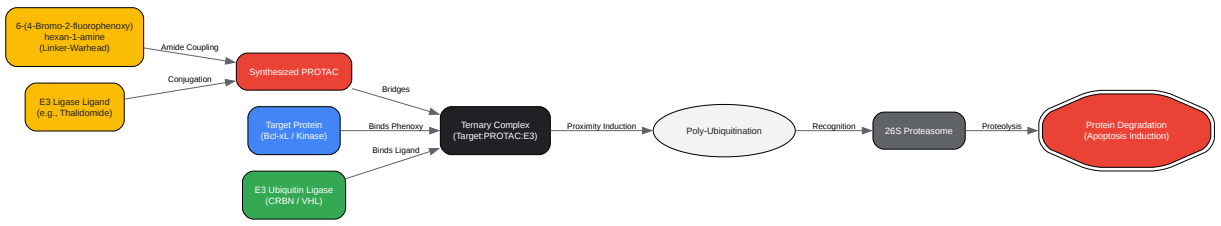
- Step 1: The phenoxy "warhead" binds to Bcl-xL.

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- Step 2: The E3 ligand moiety binds to Cereblon (CRBN).
- Step 3: The hexyl linker facilitates the formation of a Ternary Complex (Bcl-xL:PROTAC:CRBN).
- Step 4: Ubiquitin is transferred to Bcl-xL, marking it for proteasomal degradation.

Visualization of the Signaling Pathway

The following diagram illustrates the PROTAC-mediated degradation pathway facilitated by this compound.



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Caption: Logical flow of PROTAC synthesis and subsequent target degradation mediated by the **6-(4-Bromo-2-fluorophenoxy)hexan-1-amine** scaffold.

Part 3: Experimental Protocols & Validation

Protocol 1: Synthesis of a PROTAC Library

Objective: Conjugate the amine to a carboxylic acid-functionalized E3 ligand.

- Reagents:

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- Amine: **6-(4-Bromo-2-fluorophenoxy)hexan-1-amine** (1.0 eq).
- Acid: Thalidomide-O-acetic acid (1.0 eq).
- Coupling Agent: HATU (1.2 eq).
- Base: DIPEA (3.0 eq).
- Solvent: Anhydrous DMF.

- Procedure:
  - Dissolve the Acid and HATU in DMF and stir for 10 min at 0°C to activate the ester.
  - Add the Amine and DIPEA dropwise.
  - Allow the reaction to warm to Room Temperature (RT) and stir for 12–16 hours.
  - Monitor: Use LC-MS to check for the mass shift (M+H).
  - Purification: Quench with water, extract with EtOAc, and purify via Reverse-Phase HPLC (C18 column, Water/Acetonitrile gradient).

Protocol 2: Target Engagement Assay (Fluorescence Polarization)

Objective: Confirm the "warhead" binds to the Bcl-xL BH3 groove.

- Setup: Use recombinant Bcl-xL protein and a fluorescently labeled BH3 peptide (FAM-Bak).
- Titration: Incubate Bcl-xL (10 nM) with FAM-Bak (2 nM) in assay buffer (PBS, 0.01% Triton X-100).
- Competition: Add increasing concentrations of **6-(4-Bromo-2-fluorophenoxy)hexan-1-amine** (0.1 nM to 100 µM).
- Readout: Measure Fluorescence Polarization (mP). A decrease in mP indicates the molecule has displaced the tracer, confirming binding.

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- Data Analysis: Plot % Inhibition vs. Log[Compound] to determine the IC50.

Part 4: Critical Safety & Off-Target Profiling

Researchers must control for the following "privileged structure" liabilities inherent to phenoxy-alkyl-amines:

Liability	Risk Factor	Mitigation Strategy
Sigma Receptor Binding	High.[1] The lipophilic tail + amine is a classic Sigma-1 pharmacophore.	Run a radioligand binding assay against Sigma-1 (using [3H]-(+)-Pentazocine) to quantify off-target affinity.
hERG Inhibition	Moderate. Lipophilic amines can block potassium channels, causing QT prolongation.	Perform patch-clamp electrophysiology assays early in the lead optimization phase.
Phospholipidosis	Moderate. Cationic amphiphilic drugs (CADs) can accumulate in lysosomes.	Monitor for lysosomal swelling in cell-based assays.

References

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